

# An In-depth Technical Guide to 2-Ethylhexanoic Acid: Chemical Properties and Structure

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## Compound of Interest

Compound Name: **2-Ethylhexanoic acid**

Cat. No.: **B157314**

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core chemical properties, structure, synthesis, and biological interactions of **2-Ethylhexanoic acid** (2-EHA). The information is curated for professionals in research, scientific, and drug development fields, with a focus on detailed data presentation, experimental methodologies, and visual representations of key processes.

## Chemical Structure and Identification

**2-Ethylhexanoic acid** is a branched-chain carboxylic acid. Its structure consists of a six-carbon hexanoic acid backbone with an ethyl group attached to the alpha-carbon (the carbon adjacent to the carboxyl group).<sup>[1]</sup> This chiral center means that 2-EHA exists as a racemic mixture of two enantiomers: **(R)-2-ethylhexanoic acid** and **(S)-2-ethylhexanoic acid**, though it is typically supplied as a racemate.<sup>[2]</sup>

The molecular formula for **2-Ethylhexanoic acid** is C<sub>8</sub>H<sub>16</sub>O<sub>2</sub>.<sup>[2]</sup> Key identifiers for this compound are provided in the table below.

Identifier	Value
CAS Number	149-57-5[2]
Molecular Weight	144.21 g/mol [2]
IUPAC Name	2-Ethylhexanoic acid
Synonyms	$\alpha$ -Ethylhexanoic acid, 2-Ethylcaproic acid, Butylethylacetic acid[1]
SMILES	CCCC(CC)C(=O)O
InChI	InChI=1S/C8H16O2/c1-3-5-6-7(4-2)8(9)10/h7H,3-6H2,1-2H3,(H,9,10)

## Physicochemical Properties

**2-Ethylhexanoic acid** is a colorless to light yellow, viscous liquid with a mild odor.[3] It is a combustible liquid, though it may require some effort to ignite.[3] A summary of its key physicochemical properties is presented in the following table.

Property	Value	Reference
Appearance	Colorless to light yellow liquid	[3]
Odor	Mild	[3]
Density	0.903 g/mL at 25 °C	[2]
Melting Point	-59 °C	[2]
Boiling Point	228 °C	[2]
Solubility in water	Slightly soluble (1.4 g/L at 25 °C)	[3]
Solubility in organic solvents	Soluble in alcohol, ether, and acetone	
pKa	4.819	[2]
Refractive Index (n <sub>20</sub> /D)	1.425	[2]

## Synthesis of 2-Ethylhexanoic Acid

The industrial production of **2-Ethylhexanoic acid** typically starts from propylene.<sup>[2]</sup> The overall process involves several key steps, which are outlined in the diagram below.



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Industrial Synthesis of **2-Ethylhexanoic Acid**.

## Experimental Protocol: Laboratory Scale Synthesis from 2-Ethylhexanal

A common laboratory-scale synthesis involves the oxidation of 2-ethylhexanal. The following is a representative protocol:

### Materials:

- 2-Ethylhexanal
- Solvent (e.g., isobutanol)
- Catalyst (e.g., N-hydroxyphthalimide)
- Oxygen or air source
- Reaction vessel (e.g., two-necked flask) with a magnetic stirrer and reflux condenser
- Gas burette to monitor oxygen uptake
- Heating and cooling system (e.g., oil bath)

### Procedure:

- To a two-necked flask equipped with a magnetic stirrer and a reflux condenser connected to a gas burette, add 2-ethylhexanal, the chosen solvent, and the catalyst.
- The reaction flask is placed in an oil bath to maintain a constant temperature (e.g., 60-80 °C).
- The system is flushed with oxygen, and the gas burette is filled with oxygen at atmospheric pressure.
- The reaction mixture is stirred, and the uptake of oxygen is monitored over time.
- The reaction is typically allowed to proceed for several hours until the consumption of oxygen ceases.
- Upon completion, the reaction mixture is cooled to room temperature.
- The product, **2-Ethylhexanoic acid**, can be isolated by distillation under reduced pressure.

Analysis: The conversion of 2-ethylhexanal and the selectivity for **2-Ethylhexanoic acid** are determined by gas chromatography (GC) analysis of the reaction mixture.

## Spectroscopic Characterization

The structure of **2-Ethylhexanoic acid** can be confirmed using various spectroscopic techniques.

## Nuclear Magnetic Resonance (NMR) Spectroscopy

<sup>1</sup>H NMR (Proton NMR): A typical <sup>1</sup>H NMR spectrum of **2-Ethylhexanoic acid** will show characteristic signals for the different types of protons present in the molecule. The carboxylic acid proton will appear as a broad singlet at a high chemical shift (typically >10 ppm). The proton on the alpha-carbon will be a multiplet, and the protons of the ethyl and butyl chains will have distinct chemical shifts and splitting patterns.

<sup>13</sup>C NMR (Carbon NMR): The <sup>13</sup>C NMR spectrum will display eight distinct signals corresponding to the eight carbon atoms in the molecule. The carbonyl carbon of the carboxylic acid will be observed at a high chemical shift (typically >170 ppm).

### Experimental Protocol for NMR Spectroscopy:

- Sample Preparation: Dissolve a small amount of **2-Ethylhexanoic acid** (typically 5-10 mg) in a deuterated solvent (e.g.,  $\text{CDCl}_3$ ,  $\text{D}_2\text{O}$ ) in an NMR tube.
- Instrument: Use a standard NMR spectrometer (e.g., 400 MHz).
- Acquisition: Acquire the  $^1\text{H}$  and  $^{13}\text{C}$  NMR spectra using standard pulse sequences.
- Processing: Process the raw data (Fourier transformation, phasing, and baseline correction) to obtain the final spectra.

## Infrared (IR) Spectroscopy

The IR spectrum of **2-Ethylhexanoic acid** is characterized by a very broad absorption band in the region of 2500-3300  $\text{cm}^{-1}$  due to the O-H stretching of the hydrogen-bonded carboxylic acid dimer. A strong, sharp absorption band around 1700-1725  $\text{cm}^{-1}$  corresponds to the C=O stretching of the carbonyl group.

### Experimental Protocol for IR Spectroscopy (Liquid Sample):

- Sample Preparation: Place a drop of neat **2-Ethylhexanoic acid** between two salt plates (e.g., NaCl or KBr).
- Instrument: Use a Fourier-Transform Infrared (FTIR) spectrometer.
- Acquisition: Record the spectrum over the standard mid-IR range (e.g., 4000-400  $\text{cm}^{-1}$ ).
- Analysis: Identify the characteristic absorption bands for the functional groups.

## Mass Spectrometry (MS)

Mass spectrometry can be used to determine the molecular weight and fragmentation pattern of **2-Ethylhexanoic acid**. The molecular ion peak ( $[\text{M}]^+$ ) would be observed at  $\text{m/z} = 144$ .

### Experimental Protocol for GC-MS:

- Sample Preparation: Dilute a sample of **2-Ethylhexanoic acid** in a suitable volatile solvent.

- Instrument: Use a Gas Chromatograph coupled to a Mass Spectrometer (GC-MS).
- Chromatography: Inject the sample into the GC, where it is vaporized and separated on a capillary column.
- Mass Analysis: As the compound elutes from the GC column, it enters the mass spectrometer, where it is ionized (e.g., by electron ionization), and the resulting fragments are detected.

## Biological Activity and Metabolism

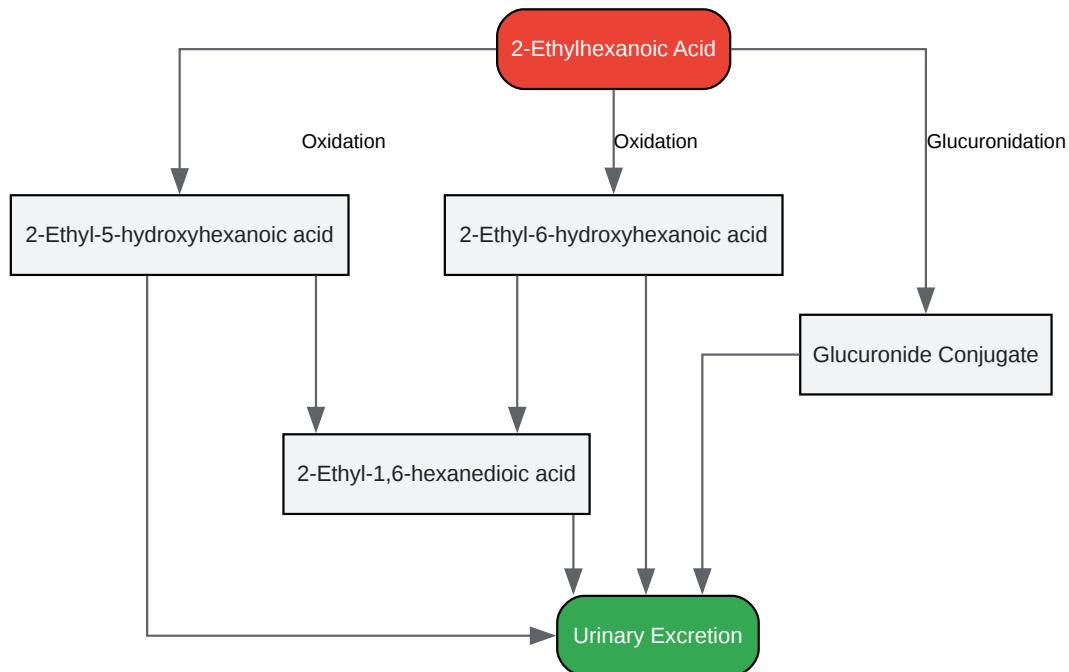
While not a primary signaling molecule, **2-Ethylhexanoic acid** exhibits biological activity and is a metabolite of the common plasticizer di(2-ethylhexyl) phthalate (DEHP). Its toxicological profile is of interest to drug development professionals.

## Toxicological Profile

**2-Ethylhexanoic acid** is classified as a reproductive and developmental toxicant in animal studies.<sup>[4]</sup> Exposure to high doses in pregnant rats has been shown to cause skeletal and visceral variations in fetuses.<sup>[4]</sup>

## Metabolism

In mammals, **2-Ethylhexanoic acid** is metabolized in the liver. The major metabolic pathway involves oxidation to form various hydroxylated and dicarboxylic acid derivatives, which are then excreted in the urine, often as glucuronide conjugates.<sup>[5]</sup>

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### Metabolic Pathway of **2-Ethylhexanoic Acid**.

## Applications

**2-Ethylhexanoic acid** and its derivatives have a wide range of industrial applications. Its metal salts, such as cobalt, manganese, and zirconium 2-ethylhexanoates, are used as driers in paints, varnishes, and inks.<sup>[2]</sup> Esters of 2-EHA are utilized as plasticizers for PVC and other polymers, as well as synthetic lubricants. It also serves as a corrosion inhibitor in automotive coolants and as a stabilizer in various materials.

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